Spectroscopic Characterization of Harzianopyridone: A Technical Guide

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Compound of Interest

Compound Name:	*Harzianopyridone*
CAS No.:	*137813-88-8*
Cat. No.:	*B032151*

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Introduction

Harzianopyridone is a secondary metabolite produced by fungi of the Trichoderma genus, most notably Trichoderma harzianum.[1] This polyketide-derived natural product exhibits significant antifungal properties against a range of plant pathogenic fungi, including Rhizoctonia solani, Sclerotium rolfsii, and Fusarium oxysporum.[1] Its bioactivity has positioned it as a compound of interest for researchers in agrochemistry and drug development. The definitive structural elucidation of **Harzianopyridone** is paramount for understanding its mechanism of action and for guiding synthetic and medicinal chemistry efforts. This technical guide provides a detailed overview of the spectroscopic data used to confirm the structure of **Harzianopyridone**, focusing on mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Molecular Structure and Formula

The definitive structure of **Harzianopyridone** was first reported by Dickinson et al. in 1989 and established as (E)-4-hydroxy-6,6-dimethoxy-3-(2-methyl-1-oxohex-4-enyl)pyridin-2-one.[2][3] This structure was determined through comprehensive spectroscopic analysis and biosynthetic studies.[2]

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- Molecular Formula: $C_{14}H_{19}NO_5$
- Molar Mass: 281.30 g/mol

Part 1: Mass Spectrometry (MS) Analysis

Mass spectrometry is a cornerstone technique for determining the molecular weight and elemental composition of a compound. For **Harzianopyridone**, High-Resolution Mass Spectrometry (HRMS) is critical for confirming its molecular formula.

Expert Insight: The choice of a soft ionization technique, such as Electrospray Ionization (ESI), is crucial for analyzing natural products like **Harzianopyridone**. ESI minimizes fragmentation during the ionization process, ensuring the prominent observation of the protonated molecular ion $[M+H]^+$, which is essential for accurate molecular weight determination.

Expected HRMS Data

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Molecular Ion: $[M+H]^+$
- Calculated m/z: 282.1336 for $[C_{14}H_{20}NO_5]^+$
- Elemental Composition: The high-resolution data allows for the unambiguous confirmation of the elemental formula $C_{14}H_{19}NO_5$ by matching the measured mass-to-charge ratio to the theoretical value with a high degree of accuracy (typically within 5 ppm).

Fragmentation Pattern Analysis (MS/MS)

Tandem mass spectrometry (MS/MS) provides structural insights by fragmenting the parent ion and analyzing the resulting daughter ions. While specific fragmentation data for **Harzianopyridone** is not widely published, a proposed fragmentation pathway can be inferred based on its structure. Key bond cleavages would likely occur at the acyl side chain, providing confirmatory evidence for the connectivity of the pyridone core and the hexenyl moiety.

Experimental Protocol: HRMS Analysis

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- Sample Preparation: A dilute solution of purified **Harzianopyridone** is prepared in a suitable solvent mixture, typically methanol or acetonitrile with 0.1% formic acid to facilitate protonation.
- Instrumentation: A high-resolution mass spectrometer, such as a Q-TOF (Quadrupole Time-of-Flight) or Orbitrap instrument, equipped with an ESI source is used.
- Data Acquisition: The sample is introduced into the mass spectrometer via direct infusion or through an HPLC system. Full scan MS spectra are acquired to identify the $[M+H]^+$ ion.
- MS/MS Acquisition: A product ion scan is performed by selecting the $[M+H]^+$ ion (m/z 282.1) as the precursor, and a collision gas (e.g., argon or nitrogen) is used to induce fragmentation.
- Data Analysis: The resulting mass spectrum is analyzed to determine the exact mass of the parent ion and to propose structures for the major fragment ions, which are then correlated back to the parent structure.

Part 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the de novo structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework. The complete assignment of ^1H and ^{13}C NMR spectra, supported by 2D NMR experiments, is required to definitively confirm the constitution and configuration of **Harzianopyridone**.

Note: While the primary literature confirms the structure of **Harzianopyridone** via NMR, the specific, quantitative chemical shift and coupling constant data are not publicly available in the searched resources. The following sections describe the expected data and the experimental logic used for its interpretation, based on the known structure.

^1H NMR Spectroscopy

The ^1H NMR spectrum provides information on the number of distinct proton environments, their electronic environment (chemical shift), neighboring protons (multiplicity), and their geometric relationship (coupling constants).

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Proton Assignment (Expected)	Expected Chemical Shift (δ, ppm)	Expected Multiplicity	Key Correlations
Olefinic H (side chain)	5.0 - 6.0	Multiplets	Correlate with each other and adjacent CH_2/CH_3 groups. A large coupling constant (~15 Hz) would confirm the E-configuration.
Methine H (side chain, CH-CH_3)	2.5 - 3.5	Multiplet	Correlates with adjacent CH_2 and CH_3 protons.
Methylene H (side chain)	2.0 - 2.5	Multiplet	Correlates with adjacent olefinic and methine protons.
Methyl H (side chain, C=C-CH_3)	~1.7	Doublet	Correlates with its adjacent olefinic proton.
Methyl H (side chain, CH-CH_3)	~1.1	Doublet	Correlates with the methine proton.
Methoxy H (-OCH_3)	3.5 - 4.0	Two Singlets	No correlations in COSY; key HMBC correlations to the pyridone ring carbons.
Pyridone N-H / O-H	Broad, variable	Singlet (broad)	May exchange with D_2O.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum reveals the number of unique carbon atoms in the molecule. DEPT (Distortionless Enhancement by Polarization Transfer) experiments are used to differentiate between CH_3, CH_2, CH, and quaternary carbons.

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Carbon Assignment (Expected)	Expected Chemical Shift (δ, ppm)	Carbon Type
Carbonyl C=O (Acyl)	195 - 205	Quaternary
Carbonyl C=O (Pyridone)	160 - 170	Quaternary
Olefinic C=C (Pyridone)	100 - 160	Quaternary & CH
Olefinic C=C (Side Chain)	120 - 140	CH
Acetal C (O-C-O)	90 - 100	Quaternary
Methoxy C (-OCH_3)	50 - 60	CH_3
Methine C (Side Chain)	35 - 45	CH
Methylene C (Side Chain)	25 - 35	CH_2
Methyl C (Side Chain)	10 - 20	CH_3

2D NMR Spectroscopy: Establishing Connectivity

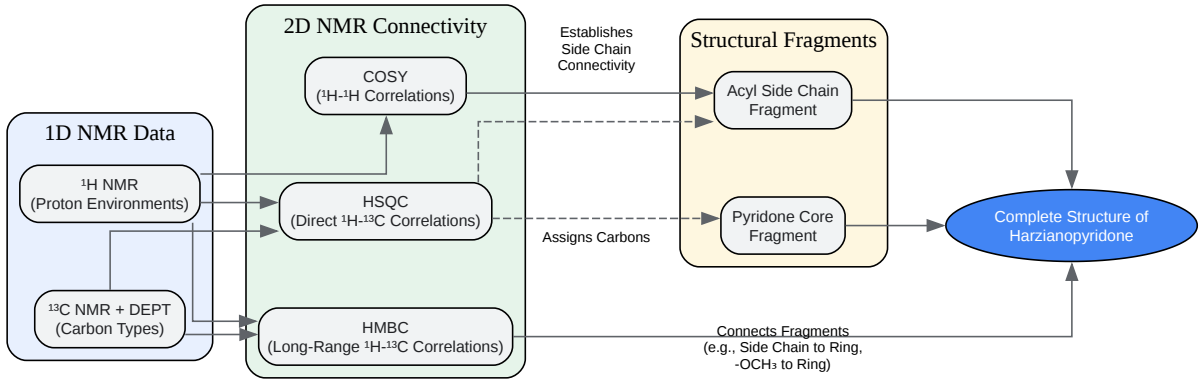
Two-dimensional NMR experiments are essential for assembling the molecular structure by revealing correlations between nuclei.

- ^1H-^1H COSY (Correlation Spectroscopy): This experiment identifies protons that are coupled to each other, typically through two or three bonds. It is instrumental in tracing the proton connectivity within the acyl side chain, establishing the sequence from the terminal methyl group through the double bond and up to the methine adjacent to the carbonyl group.
- HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates each proton signal with the carbon signal to which it is directly attached. It allows for the unambiguous assignment of carbon resonances based on the more easily assigned proton spectrum.
- HMBC (Heteronuclear Multiple Bond Correlation): This is arguably the most critical experiment for piecing together the entire molecular puzzle. It reveals correlations between protons and carbons over two to three bonds. Key HMBC correlations would be expected from the methoxy protons to the C-6 and C-5 carbons of the pyridone ring, and from the

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side-chain protons near the carbonyl group to the C-3 carbon of the ring, thus connecting the side chain to the heterocyclic core.

The diagram below illustrates the logical workflow for using 2D NMR to elucidate the structure of **Harzianopyridone**.



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Caption: Workflow for structural elucidation of **Harzianopyridone** using NMR.

Experimental Protocol: NMR Analysis

- Sample Preparation: 5-10 mg of purified **Harzianopyridone** is dissolved in ~0.6 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$) in a 5 mm NMR tube. Tetramethylsilane (TMS) is typically used as an internal standard (δ 0.00).

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used for data acquisition.

- 1D Spectra Acquisition: Standard ^{1}H and $^{13}C\{^{1}H\}$ (proton-decoupled) spectra are acquired. DEPT-135 and DEPT-90 experiments are also run to aid in carbon type assignment.

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- 2D Spectra Acquisition: A suite of 2D experiments (gCOSY, gHSQC, gHMBC) is run. The choice of "gradient-selected" (g) experiments helps to suppress artifacts and improve spectral quality.

- Data Processing and Analysis: The acquired data (Free Induction Decays, FIDs) are processed using specialized software (e.g., MestReNova, TopSpin). This involves Fourier transformation, phase correction, baseline correction, and calibration. The processed 1D and 2D spectra are then analyzed in conjunction to assign all signals and confirm the molecular structure.

Conclusion

The structural identity of **Harzianopyridone** is unequivocally established through the combined application of mass spectrometry and a suite of NMR spectroscopic techniques. HRMS confirms the elemental composition, while a detailed analysis of 1D and 2D NMR spectra allows for the complete assignment of the carbon-hydrogen framework. This foundational spectroscopic data is indispensable for any further research involving this bioactive fungal metabolite, from quality control in isolation procedures to the design of novel synthetic analogues.

References

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